

Personal protective equipment for handling 9-Anthraceneboronic acid

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Compound of Interest

Compound Name: 9-Anthraceneboronic acid

Cat. No.: B152767

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Essential Safety and Handling Guide for 9-Anthraceneboronic Acid

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **9-Anthraceneboronic acid**. Adherence to these procedures is essential for ensuring personal safety and proper management of this chemical.

Chemical Profile:

9-Anthraceneboronic acid is a solid organic compound used as an intermediate in the synthesis of various anthracene derivatives.^[1] It is classified as acutely toxic if swallowed.^{[2][3]} ^{[4][5]}

Quantitative Data Summary:

| Property | Value | Source |
|-------------------|---|--------------|
| Molecular Formula | C ₁₄ H ₁₁ BO ₂ | [2][5][6][7] |
| Molecular Weight | 222.05 g/mol | [2][5][6][7] |
| CAS Number | 100622-34-2 | [2][3][5][6] |
| Appearance | White to orange to green powder/crystal | |
| Melting Point | ~215 °C (decomposition) | [7] |
| Hazard Class | Acute Toxicity 3 (Oral) | [3][5] |
| Signal Word | Danger | [3][5] |

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **9-Anthraceneboronic acid** is critical to minimize exposure and prevent accidents.

1. Preparation:

- Engineering Controls: All work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[8] Ensure that an eyewash station and safety shower are readily accessible.[9][10]
- Area Setup: The designated work area should be clean, uncluttered, and clearly marked.

2. Personal Protective Equipment (PPE):

- Before handling, don the following mandatory PPE:
 - Eye and Face Protection: Chemical safety goggles and a face shield are required to protect against splashes and dust.[3][9][10][11]
 - Hand Protection: Chemically resistant gloves (e.g., nitrile) are essential to prevent skin contact.[9][10] Gloves should be inspected for integrity before each use and changed immediately if contaminated.[10]

- Body Protection: A flame-resistant laboratory coat, fully buttoned, along with long pants and closed-toe shoes, must be worn.[10][11]
- Respiratory Protection: When handling the solid compound where dust may be generated, a NIOSH-approved respirator with a P2 or N95 filter for dust particles is required.[3][5][10]

3. Handling:

- Weighing and Transferring: Use a spatula for transfers to minimize dust generation.[10] When weighing, use a tared, sealed container if possible.
- Dissolving: If dissolving the solid, add it slowly to the solvent to prevent splashing.[11]
- General Practices: Avoid all personal contact, including inhalation of dust or vapors.[9] Do not eat, drink, or smoke in the laboratory.[9] Keep the container tightly closed when not in use.[10]

4. Post-Handling:

- Decontamination: Clean the work area thoroughly to remove any residual chemical.
- Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn.[9][10]
- PPE Removal: Remove PPE in the designated area, avoiding contamination of personal clothing.

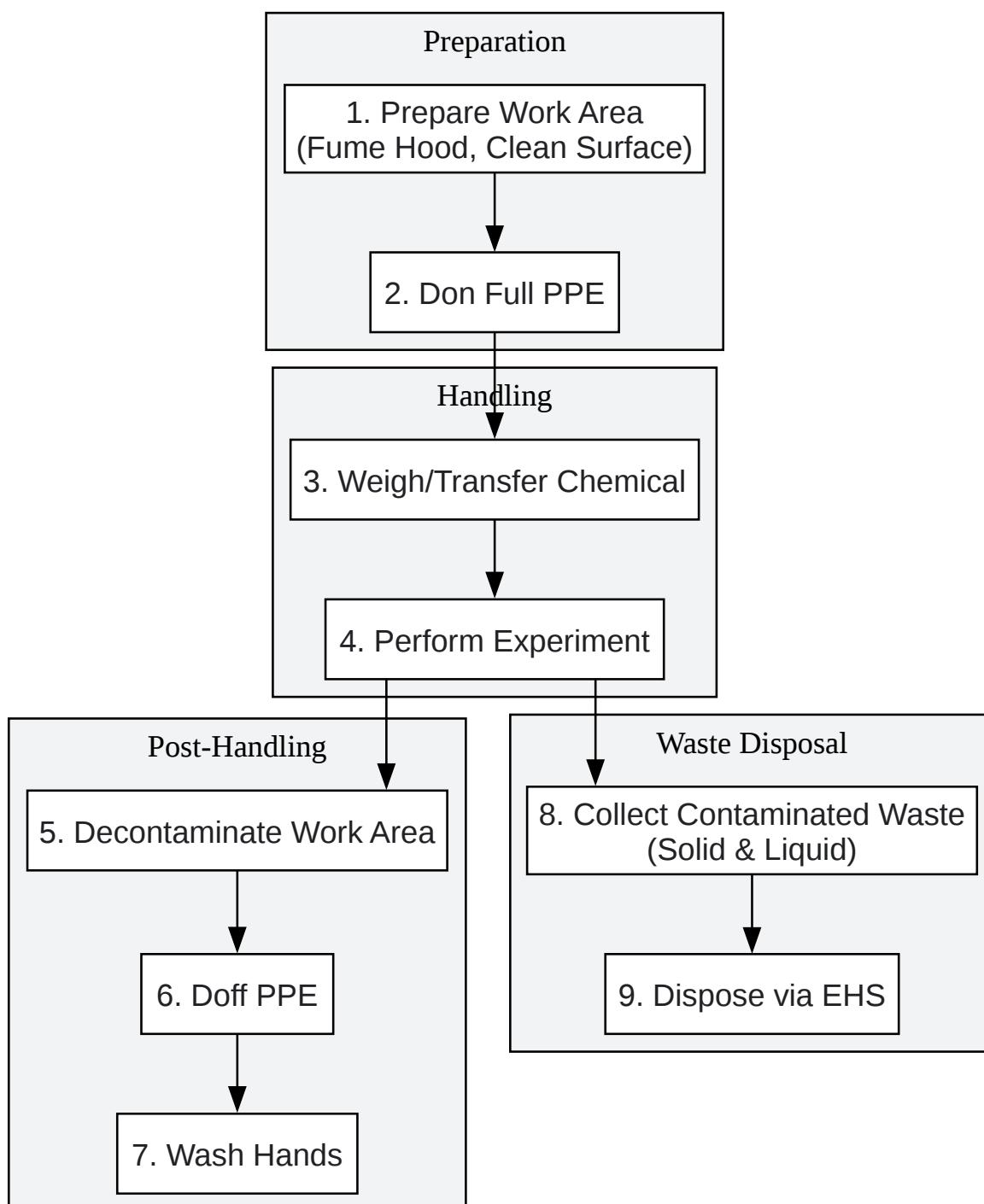
Disposal Plan

All waste containing **9-Anthraceneboronic acid** must be treated as hazardous waste.

- Waste Collection:
 - Collect all solid waste, including contaminated PPE (gloves, wipes, etc.), in a designated, clearly labeled, and sealed container for hazardous waste.[9]
 - Liquid waste should be collected in a separate, labeled, and sealed container compatible with the solvents used.

- Disposal Procedure:
 - Do not pour waste down the drain.[9]
 - Dispose of all hazardous waste in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety department for specific disposal procedures.
- Spill Management:
 - Small Spills: In a well-ventilated area, use an inert absorbent material (e.g., sand or vermiculite) to contain the spill.[9] Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.[9] Avoid raising dust.[9]
 - Large Spills: Evacuate the area immediately and alert laboratory personnel and the appropriate safety officer.[11]

Experimental Workflow

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Caption: Workflow for the safe handling of **9-Anthraceneboronic acid**.

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